

Unveiling the Sensory and Physical Characteristics of Diethyl Trisulfide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethyl trisulfide*

Cat. No.: *B1294429*

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Introduction

Diethyl trisulfide, a volatile organosulfur compound, is a significant contributor to the aroma profile of various natural products and processed foods. Its high volatility and potent, characteristic odor make it a molecule of great interest in the fields of flavor chemistry, sensory science, and toxicology. This technical guide provides an in-depth analysis of the volatility and odor profile of **diethyl trisulfide**, presenting key quantitative data, detailed experimental methodologies, and an exploration of the underlying biochemical pathways of its perception.

Volatility Profile

The volatility of a compound is a critical determinant of its presence in the headspace of a substance and its subsequent interaction with olfactory receptors. The volatility of **diethyl trisulfide** is characterized by its boiling point and vapor pressure.

Quantitative Volatility Data

Property	Value	Conditions
Boiling Point	217.0 °C	@ 760.00 mm Hg[1]
82 °C	@ 10 Torr	
Vapor Pressure	0.168 mmHg	@ 25 °C (estimated)[2]

Experimental Protocols for Volatility Determination

Standardized methods are crucial for the accurate and reproducible determination of a compound's volatility. The following are summaries of relevant ASTM International protocols.

1. Boiling Point Determination (ASTM D1078, ASTM E133):

This method involves the distillation of the sample under controlled conditions.

- Apparatus: A distillation flask, condenser, and a calibrated thermometer or temperature probe.
- Procedure: A specified volume of **diethyl trisulfide** is placed in the distillation flask. Heat is applied, and the temperature at which the liquid boils and its vapor condenses is recorded as the boiling point. For substances like **diethyl trisulfide** that may decompose at their atmospheric boiling point, distillation under reduced pressure (vacuum distillation) is employed, and the boiling point at that pressure is reported.

2. Vapor Pressure Determination by Reid Method (ASTM D323):

This method is suitable for volatile, low-viscosity liquids.

- Apparatus: A two-part apparatus consisting of a liquid chamber and a vapor chamber.
- Procedure: The chilled sample is introduced into the liquid chamber. The vapor chamber, at a controlled temperature, is attached to the liquid chamber. The apparatus is agitated until a constant pressure is reached, which is recorded as the Reid Vapor Pressure.

Odor Profile

Diethyl trisulfide is characterized by a potent and distinct sulfurous odor. Its aroma is often described as resembling garlic, onion, and cooked cabbage.[3] It has been identified as a key aroma compound in foods such as preserved egg yolk.[4]

Quantitative Odor Data

While a specific, peer-reviewed odor threshold for **diethyl trisulfide** is not readily available in the surveyed literature, the thresholds of structurally similar compounds, such as dimethyl trisulfide, highlight the extreme potency of this class of molecules. The odor threshold for dimethyl trisulfide has been reported to be as low as 1 part per trillion.[5] This suggests that **diethyl trisulfide** is also likely to have a very low odor detection threshold.

Compound	Odor Descriptor(s)	Odor Threshold (in air)
Diethyl Trisulfide	Sulfurous, Garlic, Onion	Not explicitly found
Dimethyl Trisulfide	Sulfurous, Cabbage-like	~1 ppt (parts per trillion)[5]

Experimental Protocols for Odor Profile Analysis

The characterization of a compound's odor profile involves both sensory and instrumental analysis.

1. Gas Chromatography-Olfactometry (GC-O):

GC-O is a powerful technique that combines the separation capabilities of gas chromatography with human sensory perception.

- **Apparatus:** A gas chromatograph equipped with a sniffing port at the column outlet, allowing a trained sensory panelist to smell the eluting compounds.
- **Procedure:** A volatile extract of a sample containing **diethyl trisulfide** is injected into the GC. As individual compounds elute from the column, they are split between a chemical detector (like a mass spectrometer for identification) and the sniffing port. The panelist records the odor character and intensity of each eluting compound at its specific retention time. This allows for the direct correlation of a specific chemical with its perceived aroma.

2. Sensory Panel Analysis for Odor Threshold Determination (ASTM E679):

This standard practice provides a method for determining odor detection thresholds using a forced-choice ascending concentration series.

- **Panelists:** A group of trained and screened sensory panelists is required.
- **Procedure:** A series of samples with increasing concentrations of **diethyl trisulfide** in a neutral medium (e.g., air or water) is prepared. Panelists are presented with sets of three samples, two of which are blanks (the neutral medium) and one contains the odorant. They are forced to choose the sample that is different. The lowest concentration at which a panelist can reliably detect the odorant is their individual threshold. The group threshold is then calculated from the individual thresholds.

3. Dynamic Olfactometry (EN 13725):

This European standard specifies a method for determining the odor concentration of a gas sample using dynamic olfactometry.

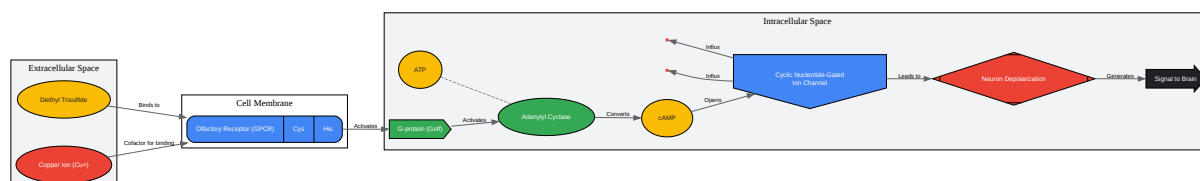
- **Apparatus:** An olfactometer, which is a device that dilutes the odorous gas sample with a controlled flow of odorless air.
- **Procedure:** A panel of selected and trained assessors sniffs the diluted gas stream. The dilution is systematically decreased until the assessors can just detect the odor. The odor concentration is expressed in European Odour Units per cubic meter (ouE/m³), which corresponds to the dilution factor required to reach the 50% detection threshold of the panel.

[6]

Olfactory Signaling Pathway for Sulfur Compounds

The perception of sulfur compounds like **diethyl trisulfide** involves a complex signaling cascade initiated by the binding of the odorant molecule to specific olfactory receptors (ORs) in the nasal epithelium. Recent research has highlighted the crucial role of metal ions, particularly copper, in the detection of thiols and sulfides.

The following diagram illustrates the proposed signaling pathway for the detection of a sulfur compound, mediated by a G-protein coupled olfactory receptor, with the involvement of a copper ion.



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- To cite this document: BenchChem. [Unveiling the Sensory and Physical Characteristics of Diethyl Trisulfide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294429#volatility-and-odor-profile-of-diethyl-trisulfide]

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